

# Synthesis of 4-Methoxy-6-Nitroindole from o-Nitrotoluenes: A Technical Guide

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## Compound of Interest

Compound Name: 4-Methoxy-6-nitroindole

Cat. No.: B070340

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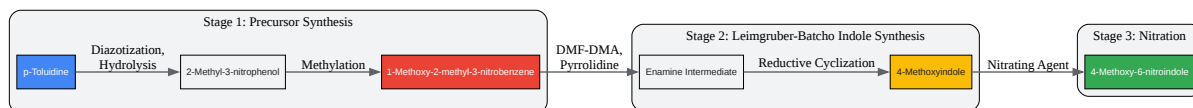
This guide provides a comprehensive overview of a plausible synthetic pathway for **4-methoxy-6-nitroindole**, a valuable scaffold in medicinal chemistry, starting from readily available o-nitrotoluene derivatives. The synthesis leverages the powerful Leimgruber-Batcho indole synthesis and concludes with a regioselective nitration. This document details the experimental protocols, presents quantitative data in a structured format, and includes visualizations of the synthetic pathway to aid in understanding and implementation.

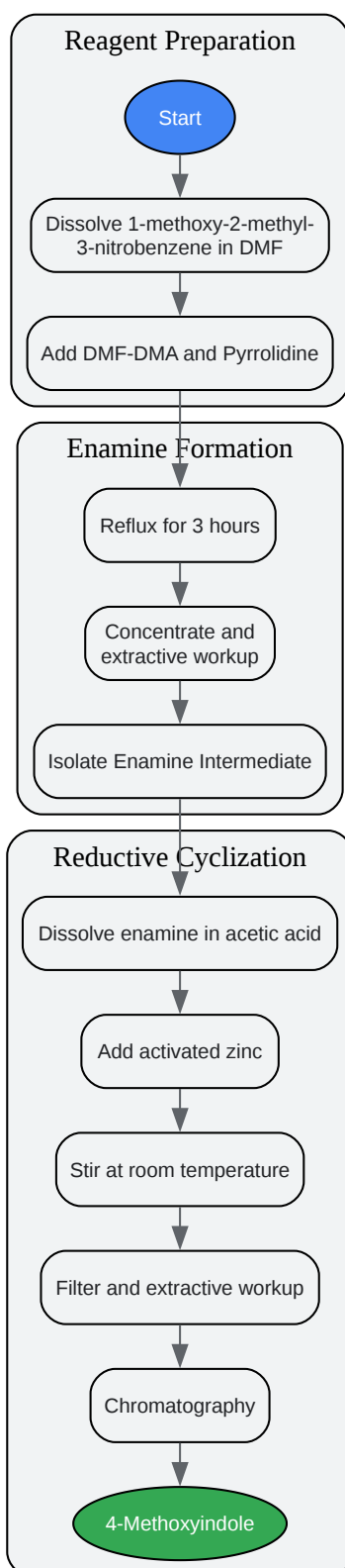
## Synthetic Strategy Overview

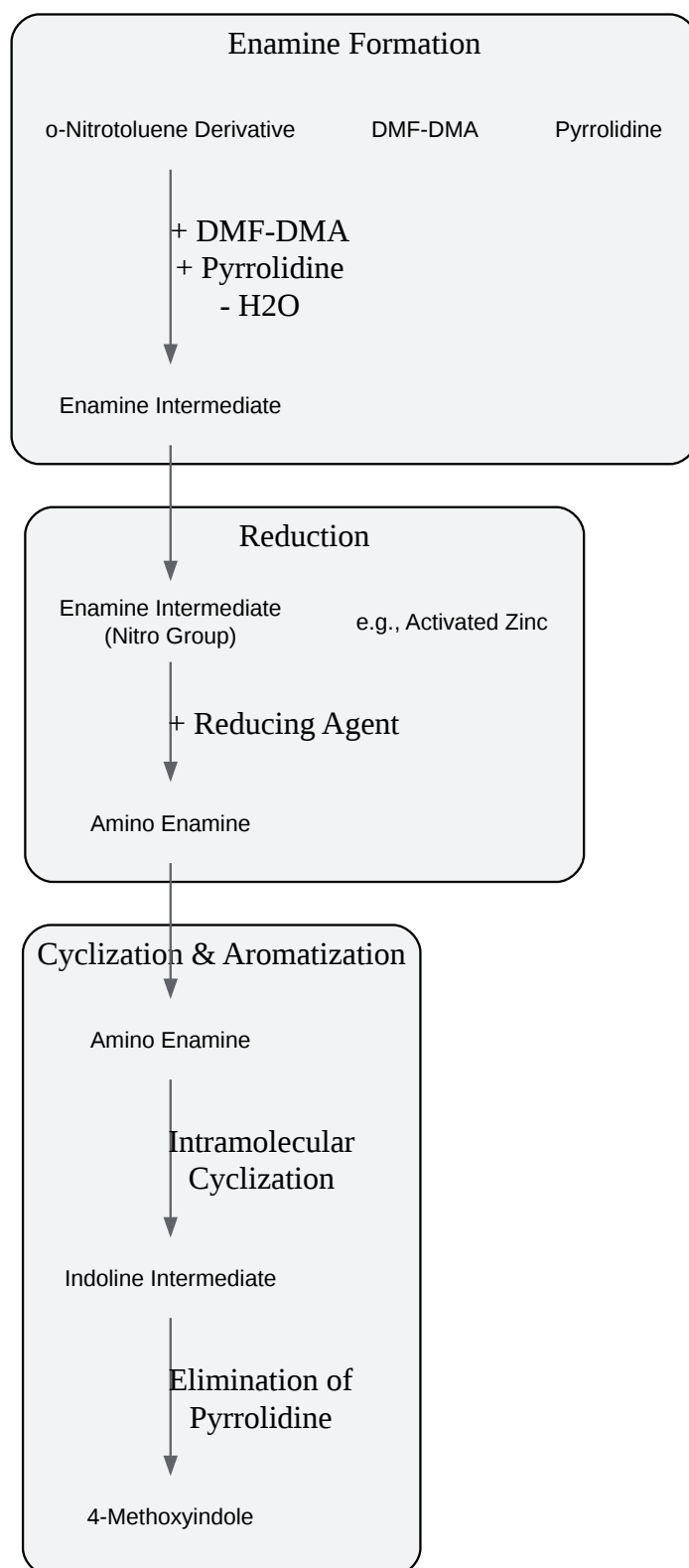
The synthesis of **4-methoxy-6-nitroindole** is proposed as a three-stage process:

- **Preparation of the Key Precursor (1-methoxy-2-methyl-3-nitrobenzene):** This stage focuses on the synthesis of the substituted o-nitrotoluene required for the indole formation. A viable route involves the synthesis of 2-methyl-3-nitrophenol followed by methylation.
- **Leimgruber-Batcho Indole Synthesis of 4-Methoxyindole:** The core indole scaffold is constructed using the Leimgruber-Batcho reaction, which involves the formation of an enamine from the o-nitrotoluene precursor, followed by reductive cyclization.
- **Nitration of 4-Methoxyindole:** The final step involves the selective nitration of the 4-methoxyindole intermediate at the 6-position of the indole ring.

The overall synthetic pathway is depicted below:







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